

In-Depth Technical Guide: Molecular Weight of n-Benzyl-2,2-dimethoxyethanamine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *n-Benzyl-2,2-dimethoxyethanamine*

Cat. No.: B1267077

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a focused analysis of the molecular weight of **n-Benzyl-2,2-dimethoxyethanamine**, a compound relevant in various chemical research and pharmaceutical development contexts.

Molecular Composition and Weight

n-Benzyl-2,2-dimethoxyethanamine is an organic compound with the chemical formula $C_{11}H_{17}NO_2$.^{[1][2][3][4]} Its molecular weight is a fundamental property, essential for stoichiometric calculations in chemical reactions, preparation of solutions, and analytical characterizations.

The molecular weight is derived from the sum of the atomic weights of its constituent atoms. The calculation is based on the number of atoms of each element present in the molecule and their respective standard atomic weights.

Table 1: Atomic Composition and Molecular Weight Calculation for **n-Benzyl-2,2-dimethoxyethanamine**

Element	Symbol	Atomic Count	Standard Atomic Weight (amu)	Total Contribution (amu)
Carbon	C	11	~12.011[5][6][7]	132.121
Hydrogen	H	17	~1.008[8][9][10][11]	17.136
Nitrogen	N	1	~14.007[12][13][14][15][16]	14.007
Oxygen	O	2	~15.999[17][18][19][20]	31.998
Total	~195.262			

The calculated molecular weight of **n-Benzyl-2,2-dimethoxyethanamine** is approximately 195.26 g/mol .[1][2][3][4]

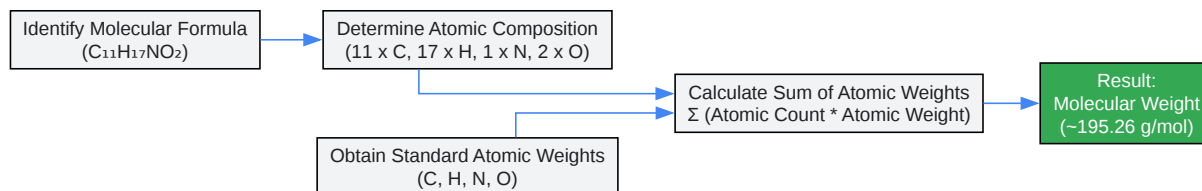
Experimental Protocols and Signaling Pathways

The determination of molecular weight for a specific compound like **n-Benzyl-2,2-dimethoxyethanamine** is a standard calculation based on its established molecular formula. As this is a fundamental chemical property, detailed experimental protocols for its determination are not typically presented in this context. The value is consistently verified through techniques such as mass spectrometry during routine chemical analysis.

Signaling pathways are associated with the biological activity of molecules. As this document is strictly focused on the core physicochemical property of molecular weight, a discussion of signaling pathways is not applicable.

Logical Relationship Diagram

The following diagram illustrates the logical process for determining the molecular weight of a chemical compound.



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Caption: Workflow for Molecular Weight Determination.

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Email: info@benchchem.com